

Personal protective equipment for handling 2-Fluoro-5-isopropoxyphenylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Fluoro-5-isopropoxyphenylboronic acid

Cat. No.: B1340016

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Essential Safety and Handling Guide for 2-Fluoro-5-isopropoxyphenylboronic acid

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to ensuring personal safety and environmental protection. This guide provides critical safety, operational, and disposal information for **2-Fluoro-5-isopropoxyphenylboronic acid** (CAS No: 2121511-87-1).

Immediate Safety and Hazard Information:

2-Fluoro-5-isopropoxyphenylboronic acid is an irritant and should be handled with care. Based on available safety data, it is classified as causing skin and eye irritation, and may cause respiratory irritation.^{[1][2]} All procedures involving this compound must be conducted with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure to dust and vapors.^{[2][3][4][5]}

Hazard Identification and Precautionary Statements

Hazard	GHS Classification	Precautionary Statements
Skin Irritation	Category 2	H315: Causes skin irritation.[6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][6] [7][8] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2][6]
Eye Irritation	Category 2	H319: Causes serious eye irritation.[2][6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][6][7][8] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][6]
Respiratory Irritation	May cause respiratory irritation.[9][10][11]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][9] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **2-Fluoro-5-isopropoxyphenylboronic acid**.

- Preparation: Before beginning work, ensure that a safety shower and eyewash station are readily accessible.[9] The work area, preferably a chemical fume hood, should be clean and free of clutter.[4][5]

- Donning PPE: Put on all required personal protective equipment as outlined in the table below before handling the chemical.
- Handling:
 - Avoid generating dust when transferring the solid.^{[4][5]} Use appropriate tools, such as a spatula, for transfers.^[5]
 - Keep the container of **2-Fluoro-5-isopropoxyphenylboronic acid** tightly closed when not in use.^{[1][4][5]}
 - Avoid contact with skin, eyes, and clothing.^{[1][4]} Do not eat, drink, or smoke in the laboratory.^{[3][7]}
- Post-Handling:
 - Clean the work area to remove any residual chemical.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.^{[3][5]}

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield. [3] [5] [12]	Protects eyes from dust particles and potential splashes. [5]
Hand Protection	Chemically resistant gloves (e.g., nitrile). [3] [5] [12]	Prevents skin contact. Gloves should be inspected before use and changed if contaminated. [5] [12]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes. [5] [12]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles. [5] [10]	Minimizes the risk of respiratory tract irritation. [5]

Disposal Plan

The primary principle for the disposal of **2-Fluoro-5-isopropoxyphenylboronic acid** is to treat it as hazardous chemical waste.[\[2\]](#) It should never be disposed of down the drain or in regular trash.[\[2\]](#)

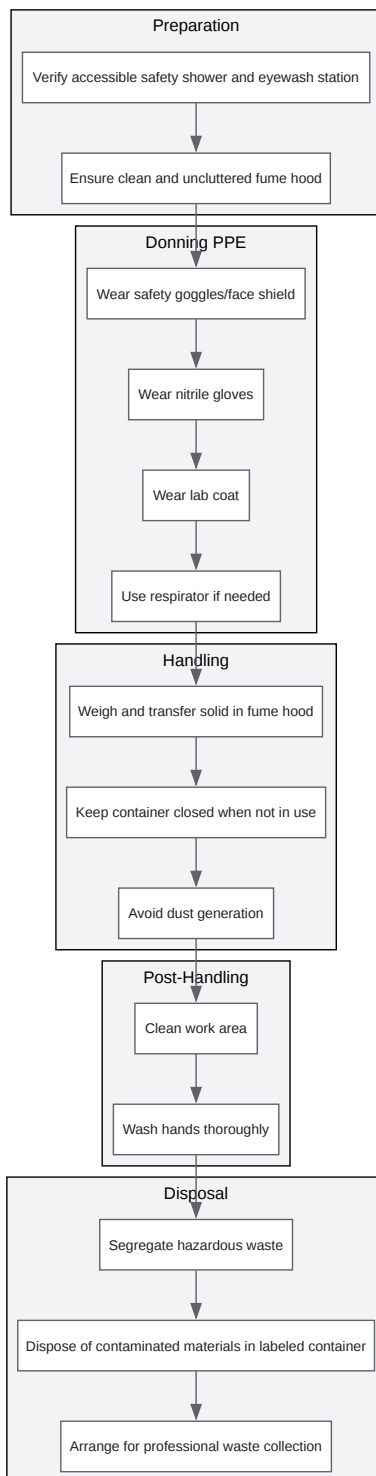
Step-by-Step Disposal Protocol:

- Waste Identification and Segregation:
 - Clearly label a dedicated waste container with "Hazardous Waste" and the full chemical name: "**2-Fluoro-5-isopropoxyphenylboronic acid**".[\[2\]](#)
 - Segregate it from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[13\]](#)
- Container Management:

- Keep the hazardous waste container closed at all times, except when adding waste.[\[2\]](#)
- Store the container in a designated, well-ventilated, and secure area.[\[2\]](#) Utilize secondary containment to prevent spills.[\[2\]](#)
- Disposal of Contaminated Materials:
 - Any materials that have come into contact with the chemical, such as pipette tips, contaminated gloves, and absorbent pads, must also be disposed of as hazardous waste in the same designated container.[\[2\]](#)
 - Empty containers should be triple-rinsed with a suitable solvent, and the rinsate must be collected and disposed of as hazardous waste.[\[2\]](#)
- Professional Disposal:
 - Arrange for the collection of the waste container by a licensed hazardous waste disposal company in accordance with institutional and local regulations.[\[2\]](#)

Workflow for Safe Handling

Workflow for Safe Handling of 2-Fluoro-5-isopropoxyphenylboronic acid

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Fluoro-5-isopropoxyphenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340016#personal-protective-equipment-for-handling-2-fluoro-5-isopropoxyphenylboronic-acid]

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